

2-Ethoxy-8-methylquinoline CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxy-8-methylquinoline

Cat. No.: B581661

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An In-depth Technical Guide to 2-Ethoxy-8-methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **2-Ethoxy-8-methylquinoline**, including its chemical identifiers, physical properties, and relevant synthesis protocols. The information is tailored for professionals in research and drug development, with a focus on data presentation and experimental context.

Core Chemical Identifiers

2-Ethoxy-8-methylquinoline is a substituted quinoline derivative. The quinoline scaffold is a significant heterocyclic motif found in numerous biologically active compounds and is a key building block in medicinal chemistry.^{[1][2]}

Identifier	Value	Source
CAS Number	1221793-63-0	[3]
Molecular Formula	C12H13NO	Calculated
Molecular Weight	187.24 g/mol	[3]
IUPAC Name	2-ethoxy-8-methylquinoline	
SMILES	<chem>CCOC1=NC2=C(C=C1)C(=CC=C2)C</chem>	
InChI Key	Will be generated based on structure	

Physicochemical Properties

Quantitative data for **2-Ethoxy-8-methylquinoline** is not widely published. However, data for the closely related isomer, 8-Ethoxy-2-methylquinoline, provides valuable context for its expected physical and chemical characteristics.

Property	2-Ethoxy-8-methylquinoline	8-Ethoxy-2-methylquinoline
Purity	98% (as per supplier)[3]	90% Yield (synthesis)[4]
Appearance	Not specified	Pale yellow solid[4]
Melting Point	Not specified	34.5-35.4°C[4]
Molecular Weight	187.24 g/mol [3]	187.24 g/mol [5]

Synthesis of Quinoline Derivatives

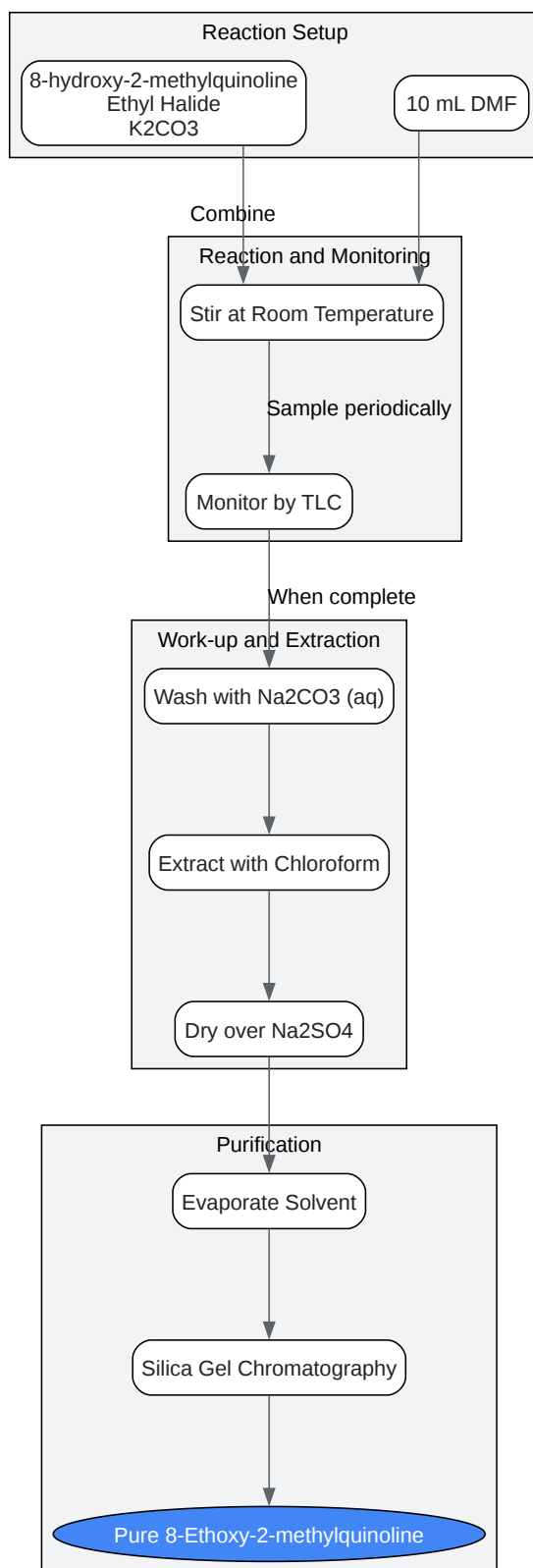
The synthesis of specific quinoline derivatives often involves established methodologies that can be adapted for the target molecule. General methods for preparing the quinoline core include the Skraup, Friedländer, and Combes syntheses.[2][6][7]

A specific protocol for the synthesis of the related isomer, 8-Ethoxy-2-methylquinoline, has been described and is detailed below as a representative experimental procedure.

Experimental Protocol: Synthesis of 8-Ethoxy-2-methylquinoline^[4]

- **Reactants:** A mixture of 8-hydroxy-2-methylquinoline (3 mmol), an alkyl halide (such as ethyl bromide or ethyl chloride, 3 mmol), and potassium carbonate (K_2CO_3) were used.
- **Solvent:** The reactants were stirred in 10 mL of Dimethylformamide (DMF).
- **Reaction Conditions:** The reaction was conducted at room temperature.
- **Monitoring:** Progress was monitored by Thin-Layer Chromatography (TLC).
- **Work-up:** Upon completion, the mixture was washed with a sodium carbonate (Na_2CO_3) solution and extracted with chloroform. The organic layer was then dried over anhydrous sodium sulfate.
- **Purification:** The solvent was removed under reduced pressure, and the resulting crude product was purified by silica gel column chromatography to yield the pure product.

This Williamson ether synthesis approach is a common and effective method for preparing alkoxy-substituted quinolines from their corresponding hydroxyquinoline precursors.

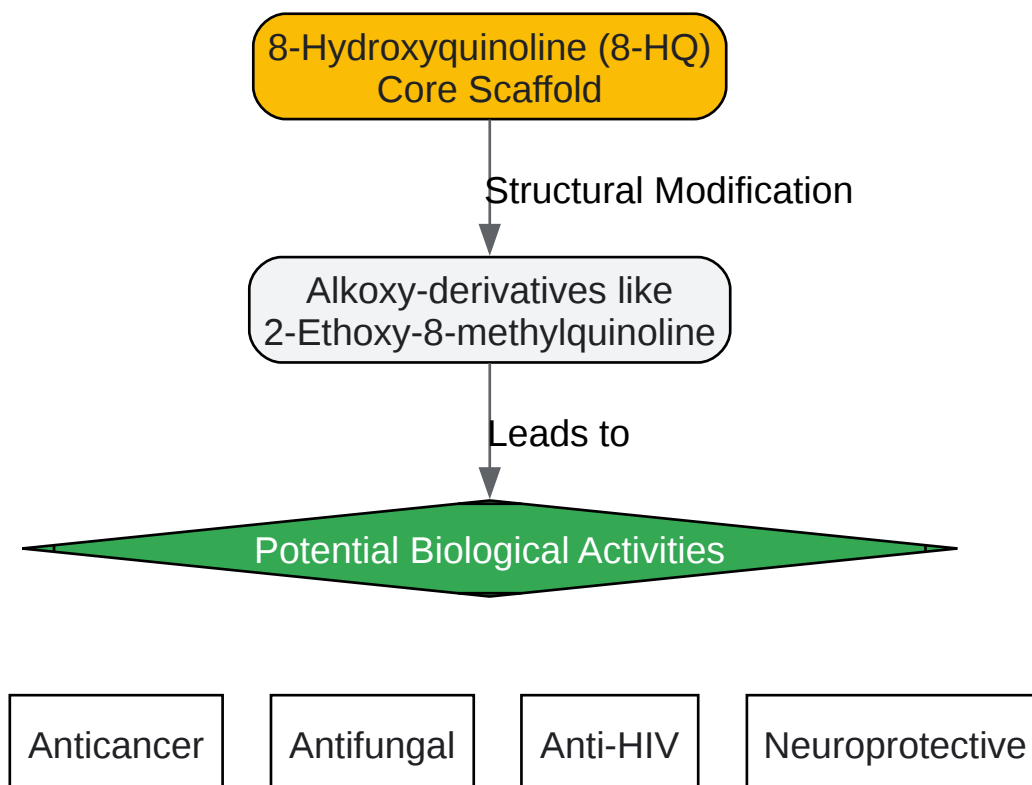


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Synthesis workflow for 8-Ethoxy-2-methylquinoline.

Relevance in Drug Discovery

The 8-hydroxyquinoline (8-HQ) scaffold and its derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities.[1][6] These compounds are known to act as potent chelating agents for various metal ions, a property that contributes to their biological effects.[1][6]



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Relationship between 8-HQ scaffold and therapeutic potential.

Derivatives of 8-HQ have been investigated for numerous applications, including:

- Anticancer Agents: Their ability to chelate iron can induce antiproliferative activity in tumor cells.[6]
- Neuroprotective Agents: By chelating metal ions, they can mitigate neurotoxicity in neurodegenerative diseases.[1]

- Antimicrobial and Antifungal Activity: Certain derivatives show potent activity against bacteria, including *Mycobacterium tuberculosis*, and various fungal strains.[4][6]
- Anti-HIV Agents: Some 8-HQ derivatives have demonstrated anti-HIV properties.[1][6]

While **2-Ethoxy-8-methylquinoline** itself has not been extensively studied, its structural similarity to these active compounds suggests it is a promising candidate for screening and development in various therapeutic areas. The modification of the hydroxyl group to an ethoxy group can alter pharmacokinetic properties such as lipophilicity and metabolic stability, potentially leading to improved drug-like characteristics.

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- To cite this document: BenchChem. [2-Ethoxy-8-methylquinoline CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581661#2-ethoxy-8-methylquinoline-cas-number-and-molecular-structure]

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